

incomplete BRD4 degradation with PROTAC BRD4 Degrader-29

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Compound of Interest

Compound Name: PROTAC BRD4 Degrader-29

Cat. No.: B15570666 Get Quote

Technical Support Center: PROTAC BRD4 Degrader-29

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers using **PROTAC BRD4 Degrader-29**. For optimal experimental outcomes, please review the information below.

Understanding PROTAC BRD4 Degrader-29

PROTAC BRD4 Degrader-29 is a heterobifunctional molecule designed to induce the degradation of the Bromodomain-containing protein 4 (BRD4), a key epigenetic reader involved in transcriptional regulation. By hijacking the cell's ubiquitin-proteasome system, this PROTAC offers a powerful tool for studying the functional consequences of BRD4 loss.

The mechanism of action involves the formation of a ternary complex between BRD4, **PROTAC BRD4 Degrader-29**, and an E3 ubiquitin ligase. This proximity facilitates the ubiquitination of BRD4, marking it for subsequent degradation by the proteasome.

Quantitative Data Summary

The following table summarizes the degradation efficiency of a BRD4-degrading PROTAC designated as compound 29.



Compound	DC50 (nM)	Dmax (%)	Cell Line
PROTAC 29	Not specified	~80% (at 1-3 µM)	MDA-MB-231

Note: The activity of PROTAC 29 was observed to have a narrow effective concentration window, with maximal degradation occurring at 1-3 μ M.

Mandatory Visualizations

PROTAC-mediated Degradation of BRD4 PROTAC BRD4 Ubiquitin E3 Ubiquitin Ligase **BRD4** Protein Degrader-29 Binds Binds Binds **Ternary Complex** (BRD4-PROTAC-E3) **U**biquitination Poly-ubiquitinated BRD4 Recognition Proteasome Degradation Degraded BRD4 (Peptides)

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Caption: Mechanism of PROTAC-mediated degradation of BRD4.



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